

Smo-IN-3 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Smo-IN-3

Cat. No.: B12396116

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Application Notes and Protocols for Smo-IN-3

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **Smo-IN-3**, a potent Smoothed (SMO) inhibitor, and protocols for its use in experimental settings. The data and methods are intended to guide researchers in the effective use of this compound for studies related to the Hedgehog signaling pathway.

Solubility of Smo-IN-3

The solubility of **Smo-IN-3** is crucial for its application in in vitro and in vivo studies. Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of many small molecule inhibitors due to its high solvating power for both polar and nonpolar compounds.^[1]

Data Presentation: Solubility of **Smo-IN-3**

Quantitative experimental solubility data for **Smo-IN-3** is not readily available in published literature. Therefore, in silico prediction has been used to estimate its solubility in DMSO and other common laboratory solvents. The following table summarizes the predicted solubility of **Smo-IN-3**.

Solvent	Predicted Solubility (mg/mL)	Predicted Molar Solubility (mM)	Notes
Dimethyl Sulfoxide (DMSO)	21.3	41.3	High solubility, suitable for stock solutions.
Ethanol	2.58	5.0	Moderately soluble.
Acetone	7.91	15.3	Moderately soluble.
Chloroform	20.2	39.2	High solubility, but less common for biological assays.
Water	<0.001	<0.002	Practically insoluble in aqueous solutions.

Disclaimer: The solubility data presented is based on in silico predictions and should be used as a guideline. Experimental verification is recommended.

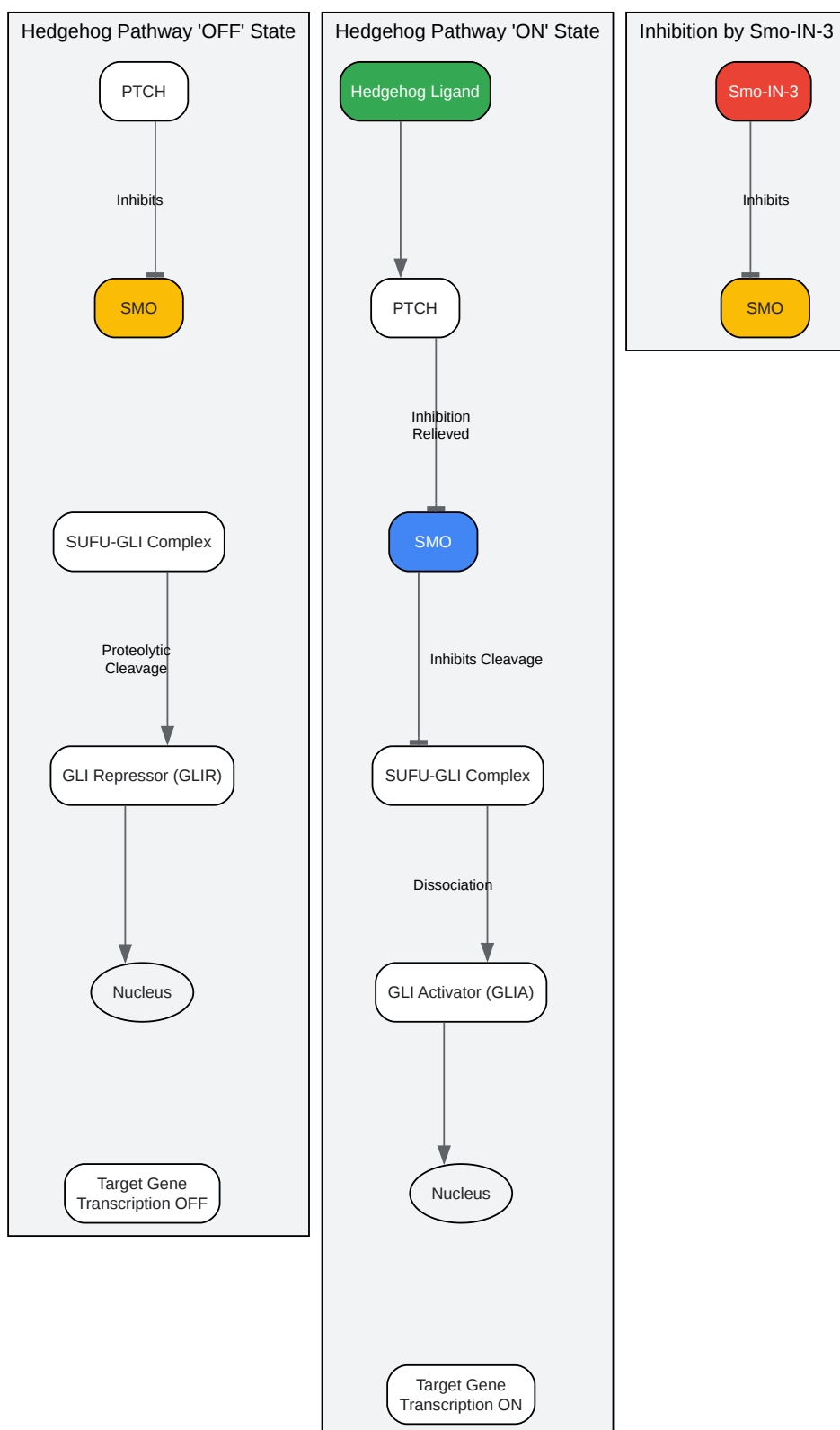
Hedgehog Signaling Pathway and Mechanism of Action of Smo-IN-3

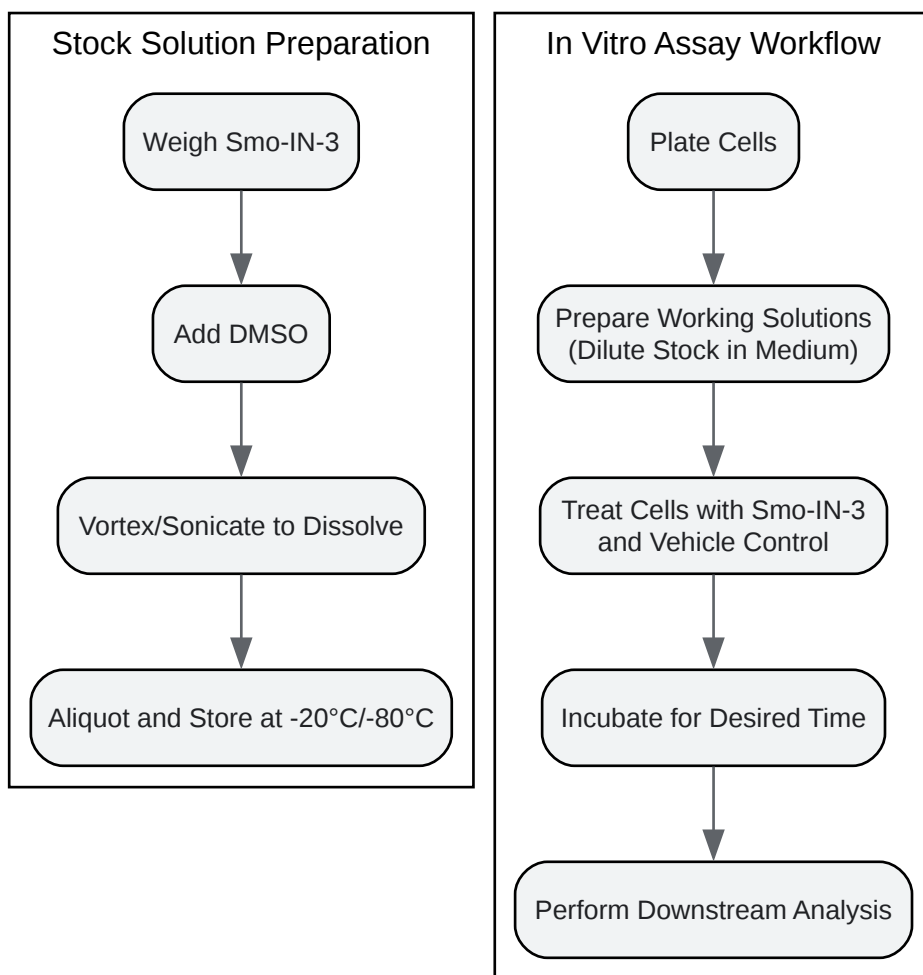
The Hedgehog (Hh) signaling pathway is a crucial regulator of embryonic development and tissue homeostasis.[2][3] Aberrant activation of this pathway is implicated in the development and progression of various cancers.[4] The protein Smoothed (SMO) is a key component of this pathway.[5]

In the absence of the Hedgehog ligand, the receptor Patched (PTCH) inhibits SMO activity.[2] This leads to the proteolytic cleavage of the GLI family of transcription factors into their repressor forms (GLIR), which then translocate to the nucleus and inhibit the transcription of Hh target genes.[5]

When the Hedgehog ligand binds to PTCH, the inhibition of SMO is relieved.[2] Activated SMO then prevents the cleavage of GLI proteins, leading to the accumulation of their activator forms (GLIA). These activators move into the nucleus and turn on the transcription of target genes that promote cell proliferation, survival, and differentiation.[6][7]

Smo-IN-3 is a potent inhibitor of SMO. By binding to the Smoothed receptor, **Smo-IN-3** blocks its activity, thereby preventing the downstream activation of GLI transcription factors and inhibiting the entire Hedgehog signaling cascade.[8] This makes **Smo-IN-3** a valuable tool for studying Hh-dependent processes and a potential therapeutic agent for cancers driven by aberrant Hh signaling.





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